

Key functional groups and reactivity of 2-(Isopropylamino)phenol

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Compound of Interest

Compound Name: 2-(Isopropylamino)phenol

CAS No.: 23504-11-2

Cat. No.: B8753730

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Technical Deep Dive: 2-(Isopropylamino)phenol Structural Dynamics, Reactivity Profiles, and Synthetic Utility

Executive Summary

2-(Isopropylamino)phenol (CAS: 23408-63-1 for the generic structure, often handled as HCl salt) represents a privileged scaffold in organic synthesis and coordination chemistry.

Characterized by the juxtaposition of a hard donor (phenolic oxygen) and a chemically versatile secondary amine (nitrogen) on an aromatic core, this molecule exhibits distinct amphoteric behavior and high reactivity toward electrophiles.

This guide analyzes the molecule's utility as a precursor for 1,4-benzoxazines, benzoxazolones, and transition metal catalysts. It details the steric influence of the isopropyl group—which modulates reaction rates compared to its methyl or ethyl analogues—and provides validated protocols for its synthesis and transformation.

Structural Analysis & Physicochemical Properties[1]

The molecule consists of a phenol ring substituted at the ortho position with an isopropylamino group [

]. This specific arrangement dictates its chemical behavior:

Feature	Chemical Consequence
Intramolecular H-Bonding	The proximity of the phenolic and the amine allows for a stable 5-membered hydrogen-bonded ring. This reduces the of the phenol (making it slightly less acidic than unsubstituted phenol) and increases lipophilicity by masking polarity.
Steric Bulk (Isopropyl)	The isopropyl group provides significant steric hindrance around the nitrogen. This suppresses N-overalkylation during synthesis and influences the geometry of metal complexes, often forcing a tetrahedral rather than square-planar arrangement in crowded coordination spheres.
Redox Potential	Like all o-aminophenols, the compound is susceptible to oxidation, forming reactive o-quinone imines.[1][2] The -alkyl group stabilizes the radical cation intermediate relative to the primary amine parent.

Key Physical Parameters (Predicted/Experimental)

- Molecular Formula:

[3][4]

- Molecular Weight: 151.21 g/mol [4]
- Physical State: Crystalline solid (often off-white to beige due to trace oxidation).
- Solubility: Soluble in alcohols, acetone, DCM; sparingly soluble in water (unless protonated with acid).

Reactivity Profile & Mechanistic Pathways[6][7][8]

The reactivity of **2-(isopropylamino)phenol** is defined by three primary vectors: Oxidative Cyclization, Condensation/Ring Closure, and Metal Coordination.

Oxidative Transformation (Quinone Imine Formation)

The most critical reactivity pathway for drug discovery is the oxidation to

-isopropyl-o-quinone imine. This electrophilic species is a versatile intermediate for Inverse Electron Demand Diels-Alder (IEDDA) reactions.

- Reagents:

,

, or enzymatic oxidation (Tyrosinase).
- Mechanism: Removal of

yields the quinone imine.
- Application: Reaction with electron-rich dienophiles (e.g., vinyl ethers) yields substituted 1,4-benzoxazines.

Cyclization to Heterocycles

The 1,2-heteroatom arrangement allows for rapid ring closure with one-carbon electrophiles.

- Benzoxazolones: Reaction with phosgene (

) or carbonyldiimidazole (CDI) locks the conformation into a cyclic carbamate.

- Benzoxazines: Unlike primary aminophenols which form Schiff bases, the secondary amine reacts with formaldehyde () to form the -acetal bridge, yielding 3-isopropyl-3,4-dihydro-2H-1,3-benzoxazine.

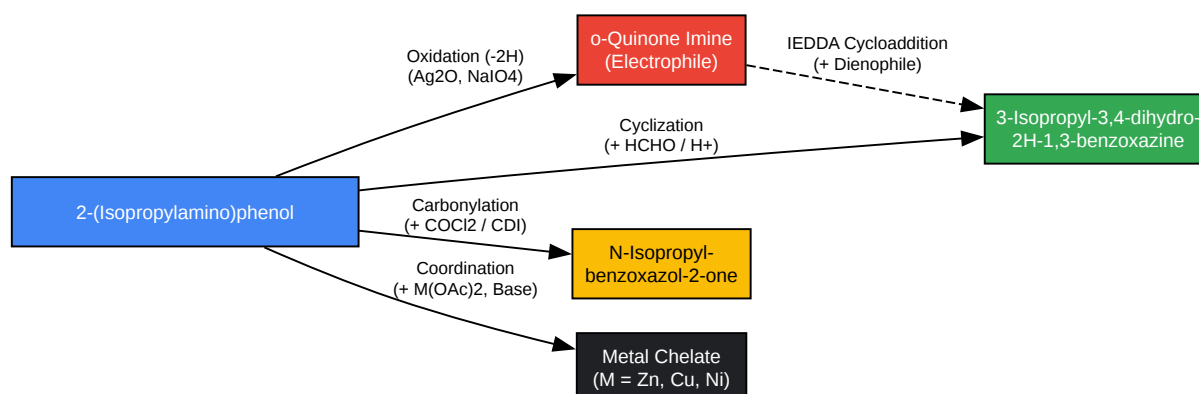
Coordination Chemistry

The molecule acts as a bidentate monoanionic ligand (

) upon deprotonation of the phenol.

- Binding Mode: Forms 5-membered chelate rings.
- Metals:
 - ,
 - ,
 - .
- Catalysis: These complexes are active in ring-opening polymerization (ROP) of lactides and as catalysts in oxidative coupling reactions.

Visualization: Reactivity Network



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Figure 1: Divergent synthetic pathways for **2-(isopropylamino)phenol**, highlighting its role as a precursor for heterocycles and ligands.

Synthesis & Preparation Protocols

The most robust method for synthesizing **2-(isopropylamino)phenol** is the Reductive Amination of 2-aminophenol. This route avoids the poly-alkylation issues common with alkyl halides.

Protocol: Reductive Amination with Acetone

Objective: Selective mono-alkylation of the amine.

Reagents:

- 2-Aminophenol (1.0 eq)
- Acetone (Excess, acts as solvent/reagent)
- Sodium Borohydride () or
- Acetic Acid (Catalytic)

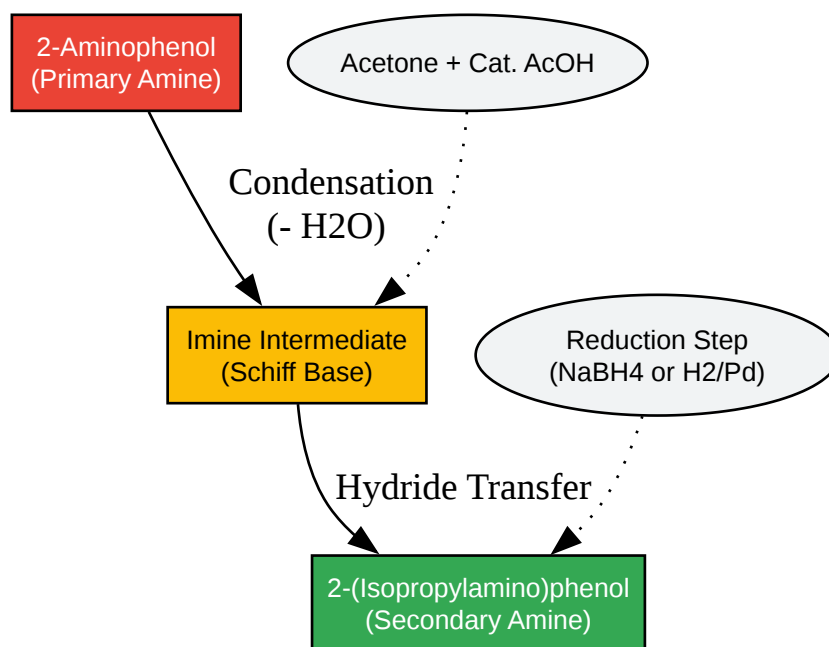
Step-by-Step Methodology:

- Imine Formation: Dissolve 2-aminophenol (10 mmol) in Acetone (30 mL). Add a catalytic amount of acetic acid (2-3 drops). Stir at room temperature for 2 hours. Note: The solution will turn yellow/orange, indicating imine formation.
- Reduction: Cool the solution to 0°C. Slowly add (15 mmol, 1.5 eq) portion-wise over 20 minutes. Caution: Gas evolution ().

- Workup: Allow the mixture to warm to room temperature and stir for 4 hours. Quench with saturated solution.
- Extraction: Evaporate excess acetone. Extract the aqueous residue with Ethyl Acetate (mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Recrystallize from Ethanol/Hexane or purify via flash chromatography (Silica, Hexane:EtOAc 8:2).

Yield Expectation: 75-85%.

Visualization: Synthesis Workflow



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Figure 2: Reductive amination pathway ensuring selective mono-alkylation via the imine intermediate.

Experimental Application: Benzoxazine Synthesis

Context: Synthesis of a biologically active benzoxazine scaffold.

- Reactants: **2-(Isopropylamino)phenol** (1.0 eq), Paraformaldehyde (2.2 eq), Toluene (Solvent).
- Procedure:
 - Mix amine and paraformaldehyde in toluene.
 - Reflux with a Dean-Stark trap to remove water.
 - Reaction typically completes in 3-5 hours.
- Mechanism: The secondary amine attacks formaldehyde to form a hemiaminal, which dehydrates to an iminium ion. The phenolic oxygen then attacks the iminium (or a second formaldehyde unit acts as a bridge) to close the ring.
- Result: 3-Isopropyl-3,4-dihydro-2H-1,3-benzoxazine.

Safety & Handling

- Toxicity: Aminophenols are generally toxic and potential methemoglobinemia inducers. Handle with gloves and in a fume hood.
- Stability: The free base oxidizes slowly in air (turning dark brown). Store under inert atmosphere (

/Ar) or as the hydrochloride salt for long-term stability.

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